Application Notes and Protocols for Tol-BINAP Catalyzed Reactions

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Compound of Interest	
Compound Name:	*2,2'-Bis(di-p-tolylphosphino)-1,1'-binaphthyl*
CAS No.:	*153305-67-0*
Cat. No.:	*B121776*

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This document provides detailed application notes and experimental protocols for the use of Tol-BINAP [**2,2'-bis(di-p-tolylphosphino)-1,1'-binaphthyl**] in asymmetric catalysis. Tol-BINAP is a chiral diphosphine ligand widely employed in organic synthesis to achieve high enantioselectivity in a variety of chemical transformations. Its C_2-symmetric, atropisomeric structure creates a well-defined chiral environment around a metal center, enabling the stereoselective synthesis of valuable chiral molecules, including pharmaceutical intermediates. [1][2][3]

This guide focuses on three key applications of Tol-BINAP: asymmetric hydrogenation of ketones, asymmetric Heck reactions, and asymmetric aldol reactions. For each reaction, a summary of quantitative data, a detailed experimental protocol, and a visualization of the catalytic cycle are provided.

Asymmetric Hydrogenation of Ketones

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Asymmetric hydrogenation of prochiral ketones to produce enantiomerically enriched secondary alcohols is a fundamental transformation in organic synthesis, with significant applications in the pharmaceutical industry.[4][5] Ruthenium complexes of Tol-BINAP, in combination with a chiral diamine ligand, are highly effective catalysts for this transformation, affording excellent enantioselectivity and high yields.[4][6]

Quantitative Data for Asymmetric Hydrogenation of Ketones

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Substrate	Catalyst System	S/C Ratio	H_2 Pressure (atm)	Temperature (°C)	Time (h)	Solvent	Yield (%)	ee (%)	Reference
Acetophenone	$RuCl_2$[(S)-tolbinap][(S,S)-dpen]/t-C_4H_9OK	2,400,000	45	30	48	2-Propanol	Quantitative	80 (R)	[6]
Acetophenone	trans-RuH(η^1-BH_4)[(S)-tolbinap][(S,S)-dpen]	-	1	Room Temp	-	2-Propanol	-	82 (R)	[7]
5-Methoxy-1-tetralone	$RuCl_2$[(S)-tolbinap][(R)-iphan]/t-C_4H_9OK	55,000	9	-	-	2-Propanol	Quantitative	98 (R)	[6]
Pinacolone	$RuCl_2$--INVALID-LINK--	2,000	9	-	24	-	20	14 (S)	[6]

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2,4,4-Trimethyl-2-cyclohexenone	rac-TolBINAP/(S,S)-DPEN-Ru	-	-	-	-	-	-	95	[8]

Experimental Protocol: Asymmetric Hydrogenation of Acetophenone[4]

Materials:

- $[RuCl_2(p\text{-cymene})]_2$
- (S)-Tol-BINAP
- (S,S)-DPEN (1,2-diphenylethylenediamine)
- Potassium tert-butoxide (t-BuOK)
- Acetophenone
- Anhydrous, degassed 2-propanol
- Anhydrous, degassed N,N-dimethylformamide (DMF)
- Anhydrous, degassed toluene
- High-purity hydrogen gas
- Schlenk flask
- Autoclave or high-pressure reactor with a glass liner and magnetic stir bar

Procedure:

Part A: Precatalyst Preparation ($RuCl_2$[(S)-tolbinap][(S,S)-dpen])

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- Under an inert atmosphere (argon or nitrogen), add $[RuCl_2(p\text{-cymene})]_2$ (1 equivalent) and (S)-Tol-BINAP (2 equivalents) to a Schlenk flask.
- Add anhydrous, degassed DMF and stir the mixture at 100 °C for 10 minutes. The solution will turn a deep red-purple.
- Remove the solvent under high vacuum to obtain the intermediate complex.
- To a separate Schlenk flask, add the crude intermediate complex and (S,S)-DPEN (1.1 equivalents).
- Add anhydrous, degassed toluene and heat the mixture to reflux for 2 hours.
- Cool the mixture to room temperature and remove the solvent under reduced pressure. The resulting solid can be purified by crystallization.

Part B: Asymmetric Hydrogenation

- In a glovebox or under an inert atmosphere, charge a glass liner for the autoclave with the $RuCl_2$[(S)-tolbinap][(S,S)-dpen] precatalyst (e.g., at a substrate-to-catalyst ratio of 2000:1).
- Add potassium tert-butoxide (e.g., 2 molar equivalents relative to the catalyst).
- Add anhydrous, degassed 2-propanol to dissolve the catalyst and base.
- Add the acetophenone substrate to the liner.
- Place the glass liner inside the autoclave and seal the reactor securely.
- Remove the autoclave from the glovebox and connect it to a hydrogen line.
- Purge the reactor 3-5 times with hydrogen gas to remove any residual air.
- Pressurize the reactor with hydrogen to the desired pressure (e.g., 8 atm).
- Begin vigorous stirring and maintain the reaction at the desired temperature (e.g., 25-30 °C) for the required time (typically 4-24 hours).

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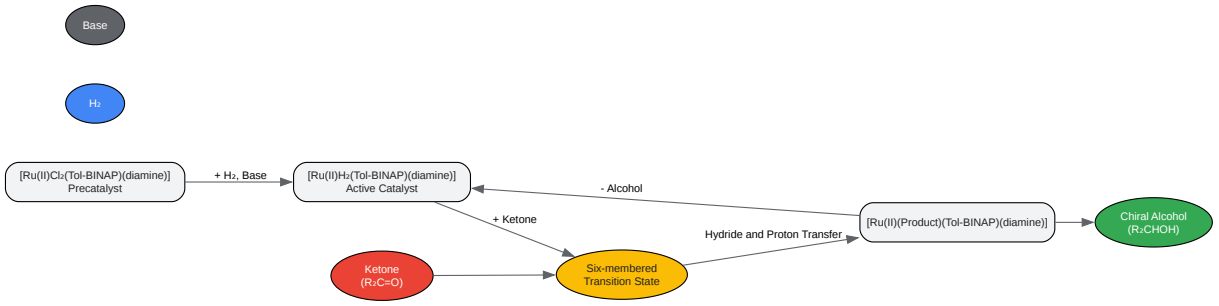
- Upon completion, carefully vent the reactor and purge with an inert gas.
- The product can be isolated and purified using standard techniques such as column chromatography.

Catalytic Cycle for Asymmetric Hydrogenation of Ketones



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Caption: Catalytic cycle for Ru/Tol-BINAP catalyzed asymmetric hydrogenation of ketones.

Asymmetric Heck Reaction

The Heck reaction is a palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide and an alkene.[9] The use of chiral ligands like Tol-BINAP allows for the asymmetric synthesis of products with high enantioselectivity.[3][10] This reaction is a powerful tool for the construction of complex molecular architectures, including those found in natural products and pharmaceuticals.[2][11]

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Quantitative Data for Asymmetric Heck Reaction

Aryl Halide/Triflate	Alkene	Catalyst System	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	ee (%)	Reference
2,3-Dihydrofuran	Isoquinoline triflate	$Pd(dba)_2$ / (R)-DM-BINAP	DIPEA	Toluene	80	18	>95	97	[12]
Prochiral vinyl iodide	-	$Pd(OAc)_2$ / (R)-BINAP	Ag_2CO_3	NMP	-	-	Good	Modest	[10]
(E)-α,β-unsaturated-2-iodoanilide	-	$Pd_2(dba)_3$-$CHCl_3$ / (R)-BINAP	Ag_3PO_4	-	-	-	-	-	[13]

Experimental Protocol: Asymmetric Intramolecular Heck Reaction (General)[10][13]

Materials:

- Palladium precatalyst (e.g., $Pd(OAc)_2$, $Pd_2(dba)_3$)
- (R)- or (S)-Tol-BINAP
- Aryl or vinyl halide/triflate substrate
- Base (e.g., triethylamine, silver carbonate, potassium carbonate)

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- Anhydrous solvent (e.g., toluene, DMF, NMP)
- Schlenk tube or similar reaction vessel
- Inert atmosphere (argon or nitrogen)

Procedure:

- To a dry Schlenk tube under an inert atmosphere, add the palladium precatalyst (e.g., 5-10 mol%) and Tol-BINAP (e.g., 6-12 mol%).
- Add the anhydrous solvent and stir the mixture for a few minutes to allow for complex formation.
- Add the aryl or vinyl halide/triflate substrate and the base.
- Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir for the required time (monitor by TLC or GC/LC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture through a pad of celite to remove any solids, washing with a suitable solvent.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the desired chiral product.

Catalytic Cycle for the Asymmetric Heck Reaction

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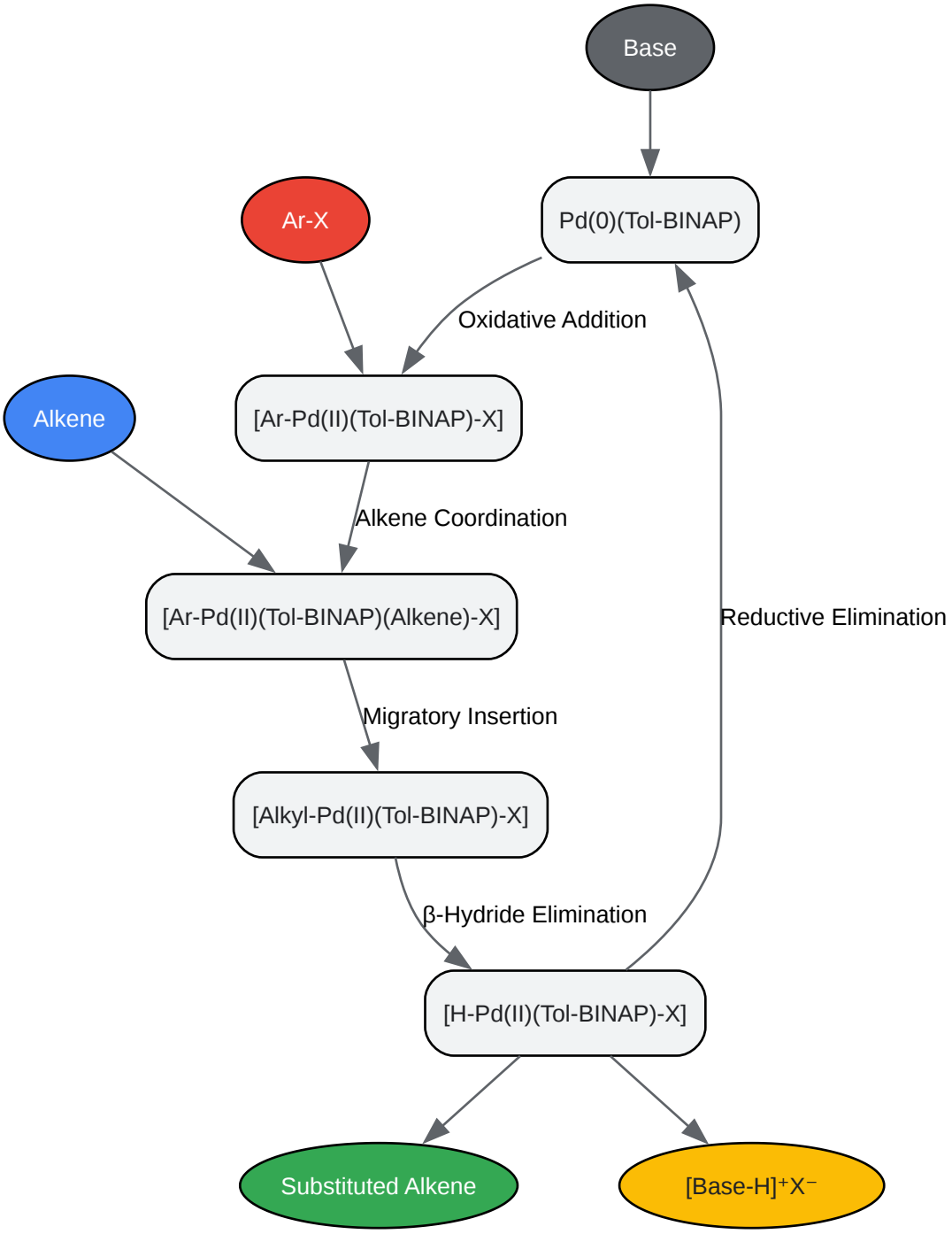

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Caption: Catalytic cycle for the Pd/Tol-BINAP catalyzed Heck reaction.

Asymmetric Aldol Reaction

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The asymmetric aldol reaction is a powerful method for the stereoselective formation of carbon-carbon bonds, yielding β-hydroxy carbonyl compounds.[14] Tol-BINAP, in complex with various metals such as palladium, copper, or nickel, can catalyze highly enantioselective aldol reactions.[8][15]

Quantitative Data for Asymmetric Aldol Reactions

Aldehyde	Silyl Enol Ether	Catalyst System	Solvent	Temp (°C)	Yield (%)	ee (%)	Reference
Benzaldehyde	1-Phenyl-1-trimethylsilyloxyethene	[Pd((R)-Tol-BINAP)$(H_2O)_2$]$^{2+}$	-	-	-	up to 89	[8][15]
Various aldehydes	Dienolate	(S)-Tol-BINAP / $Cu(OTf)_2$ / TBAT	THF	rt	up to 90	up to 95	[15]
Aromatic aldehydes	N-azidoacetyl-1,3-thiazolidine-2-thione	[Tol-BINAP]Ni(II) complex	-	-	high	-	[4]

Experimental Protocol: Copper-Catalyzed Asymmetric Aldol Addition of a Dienolate to an Aldehyde (General) [15]

Materials:

- Copper(II) triflate ($Cu(OTf)_2$)
- (S)-Tol-BINAP

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- Tetrabutylammonium difluorotriphenylsilicate (TBAT)
- Aldehyde
- Silyl dienolate
- Anhydrous tetrahydrofuran (THF)
- Schlenk tube or similar reaction vessel
- Inert atmosphere (argon or nitrogen)

Procedure:

- In a dry Schlenk tube under an inert atmosphere, prepare the catalyst in situ by mixing (S)-Tol-BINAP, $Cu(OTf)_2$, and TBAT in anhydrous THF. A typical catalyst loading is 2-5 mol%.
- Stir the mixture at room temperature until a homogeneous solution is formed.
- Add the aldehyde to the catalyst solution.
- Slowly add the silyl dienolate to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion, quench the reaction with a saturated aqueous solution of NH_4Cl.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the chiral β-hydroxy keto ester.

Catalytic Cycle for the Copper-Tol-BINAP Catalyzed Aldol Reaction

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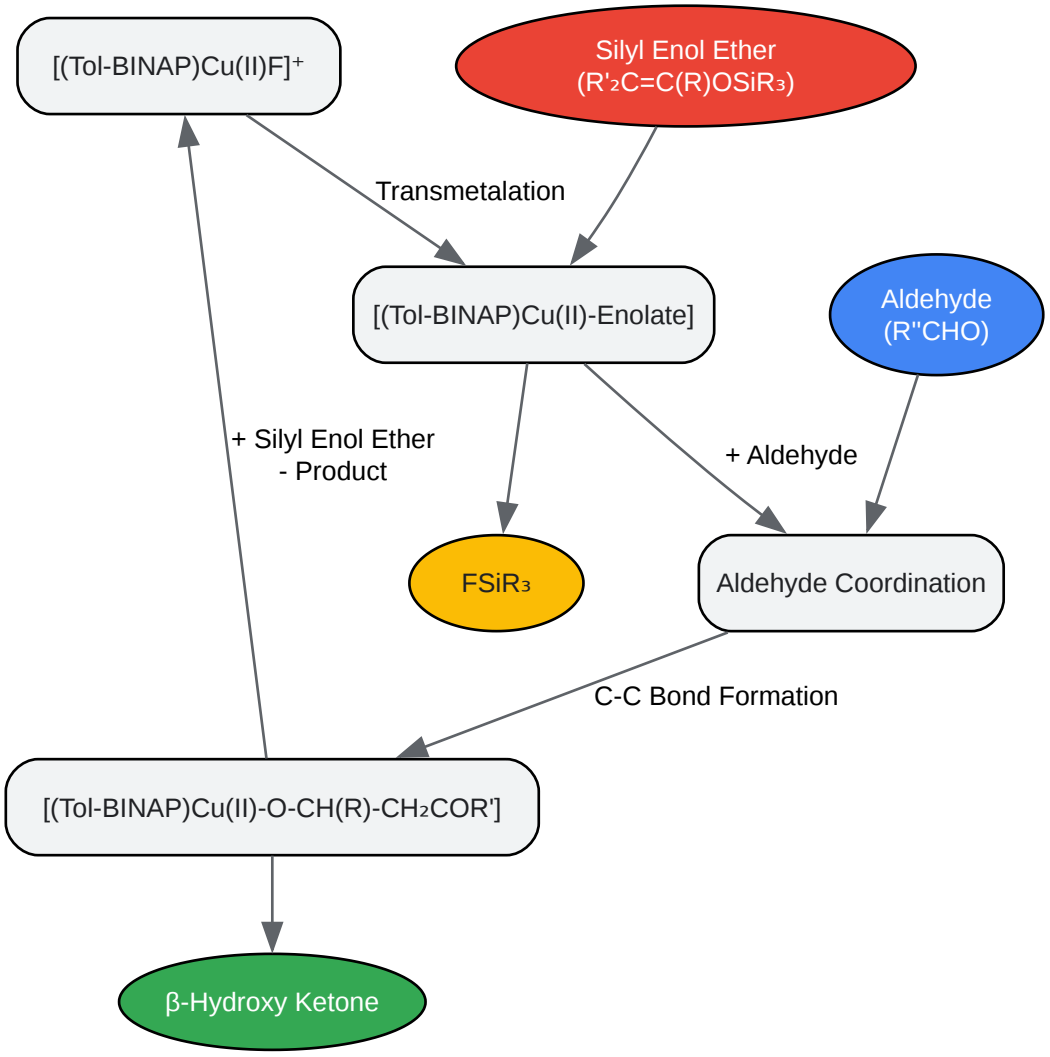

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Caption: Proposed catalytic cycle for the Cu/Tol-BINAP catalyzed Mukaiyama-aldol reaction.

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